

1-(2-Chloroethyl)azepane hydrochloride proper disposal procedures

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Compound of Interest

Compound Name:	1-(2-Chloroethyl)azepane hydrochloride
Cat. No.:	B046935

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Proper handling and disposal of **1-(2-Chloroethyl)azepane hydrochloride** are critical for laboratory safety and environmental protection. This compound is a halogenated organic solid classified as toxic if swallowed and harmful to aquatic life with long-lasting effects. Adherence to established protocols is essential to mitigate risks to researchers and the environment.

Hazard Profile and Safety Information

Before handling **1-(2-Chloroethyl)azepane hydrochloride**, it is crucial to be aware of its hazard classifications. This information dictates the necessary safety precautions and disposal requirements.

Identifier	Information
CAS Number	26487-67-2
Synonyms	2-(Hexamethyleneimino)ethyl chloride hydrochloride [1] [2]
Appearance	Solid
GHS Classification	Acute Toxicity 3 (Oral), Aquatic Hazard (Chronic) 3
Signal Word	Danger
Hazard Statements	H301: Toxic if swallowed. H412: Harmful to aquatic life with long lasting effects.
Precautionary Codes	P264, P270, P273, P301 + P310, P405, P501
Storage Class	6.1C: Combustible, acute toxic Cat. 3 / toxic compounds
Transport Information	Toxic Solid, Organic, N.O.S.

Experimental Protocols: Disposal Procedures

The following step-by-step guide outlines the mandatory procedure for the safe disposal of **1-(2-Chloroethyl)azepane hydrochloride** and its contaminated materials.

1. Personal Protective Equipment (PPE)

- Always wear appropriate PPE before handling the chemical waste. This includes:
 - Chemical-resistant gloves (consult manufacturer's guidelines for compatibility).
 - Safety glasses with side shields or goggles.
 - A lab coat.[\[1\]](#)[\[3\]](#)

2. Waste Segregation

- As a halogenated organic compound, **1-(2-Chloroethyl)azepane hydrochloride** waste must not be mixed with non-halogenated chemical waste.[4][5][6]
- Designate a specific waste container solely for "Halogenated Organic Waste." [4][6]

3. Container Selection and Labeling

- Use a container made of compatible material that is in good condition and has a tightly fitting screw cap to prevent leaks and vapor escape.[4][5]
- The container must be clearly labeled before the first drop of waste is added.[4][7]
- The label must include:
 - The words "Hazardous Waste." [7]
 - The full chemical name: "Waste **1-(2-Chloroethyl)azepane hydrochloride**." Do not use abbreviations or chemical formulas.[4][5]
 - If mixed with other halogenated solvents, list all constituents and their approximate percentages.[7]
 - Appropriate hazard pictograms (e.g., skull and crossbones).[6]

4. Waste Accumulation and Storage

- Keep the waste container closed at all times, except when actively adding waste.[4][5][7]
- Store the container in a designated, well-ventilated "Satellite Accumulation Area" within the laboratory.[6][7]
- Use secondary containment (e.g., a larger, chemically resistant tray or bin) to capture any potential leaks.[7]
- Store away from incompatible materials such as acids, bases, and strong oxidizing agents. [4]

5. Final Disposal

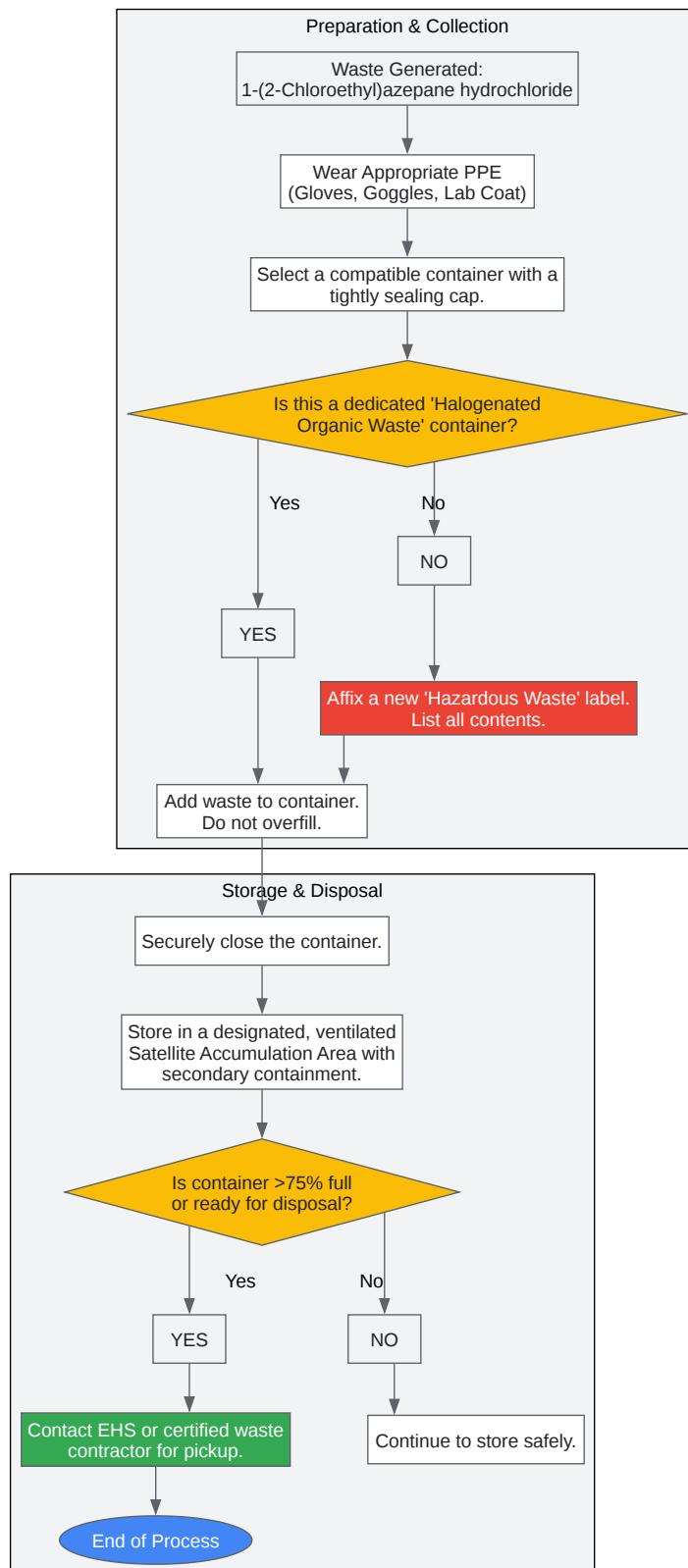
- Disposal of **1-(2-Chloroethyl)azepane hydrochloride** must be handled through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[3][7]
- Never dispose of this chemical down the drain or in the regular trash.[3]
- When the container is approximately three-quarters full, contact your EHS office to request a waste pickup.[7]

6. Spill and Decontamination Procedures

- For small spills, use an inert absorbent material (e.g., vermiculite, sand, or commercial absorbent pads) to contain and clean up the substance.[3][4]
- Place the used absorbent material and any contaminated debris into a sealed, properly labeled plastic bag or container.[4][7]
- Manage and dispose of the spill cleanup materials as "Halogenated Organic Waste" by following the steps outlined above.[4][7]
- For large spills, evacuate the area immediately and contact your institution's emergency response team and EHS office.[4]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-(2-Chloroethyl)azepane hydrochloride** waste.



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Caption: Workflow for the safe disposal of **1-(2-Chloroethyl)azepane hydrochloride**.

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